

# Pharmacological Profile of MM-77 Dihydrochloride: A Technical Guide

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## Compound of Interest

Compound Name: *MM 77 dihydrochloride*

Cat. No.: *B1146670*

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## Abstract

MM-77 dihydrochloride, chemically identified as 1-(2-Methoxyphenyl)-4-(4-succinimidobutyl)piperazine dihydrochloride, is a potent and selective antagonist of the serotonin 1A (5-HT1A) receptor, with a particular specificity for postsynaptic receptors.[\[1\]](#)[\[2\]](#) First described by Mokrosz et al. in 1994, this compound has been utilized as a pharmacological tool to investigate the role of the 5-HT1A receptor in various physiological and pathological processes, notably in the modulation of anxiety and stress-related behaviors.[\[2\]](#)[\[3\]](#) This technical guide provides a comprehensive overview of the pharmacological profile of MM-77, including its mechanism of action, binding affinity, in vivo effects, and detailed experimental protocols.

## Mechanism of Action

MM-77 exerts its pharmacological effects primarily through the competitive antagonism of postsynaptic 5-HT1A receptors.[\[1\]](#)[\[2\]](#) The 5-HT1A receptor is a G-protein coupled receptor (GPCR) that, upon activation by its endogenous ligand serotonin, initiates a cascade of intracellular signaling events. By binding to this receptor without activating it, MM-77 blocks the downstream signaling pathways typically initiated by serotonin. This antagonistic action at postsynaptic 5-HT1A receptors is believed to be the primary mechanism underlying its observed anxiolytic-like effects.[\[1\]](#)[\[2\]](#)

## Quantitative Pharmacological Data

The following tables summarize the available quantitative data for MM-77 dihydrochloride, providing insights into its receptor binding affinity and selectivity.

Table 1: Receptor Binding Affinity of MM-77

Receptor	K <sub>i</sub> (nM)	Radioactive Ligand	Tissue Source	Reference
5-HT <sub>1A</sub>	6.4	[ <sup>3</sup> H]-8-OH-DPAT	Rat Hippocampus	Griebel, 1999[4]
α <sub>1</sub> -Adrenoceptor	11.9	Not Specified	Not Specified	Griebel, 1999[4]
D <sub>2</sub>	490	Not Specified	Not Specified	Griebel, 1999[4]

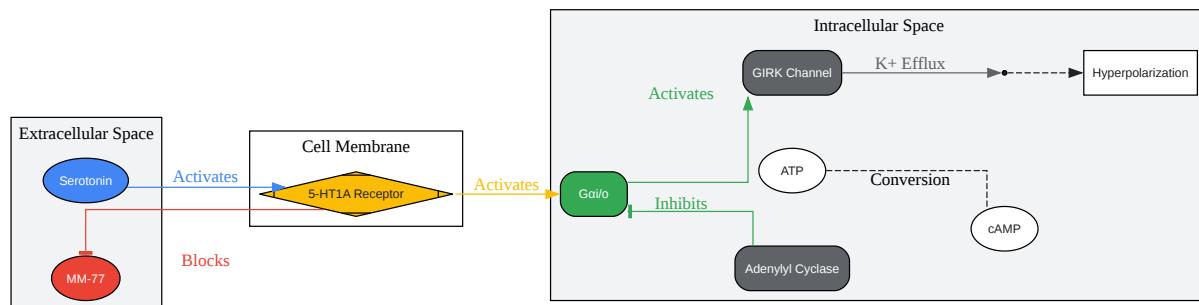
Table 2: Physicochemical Properties of MM-77 Dihydrochloride

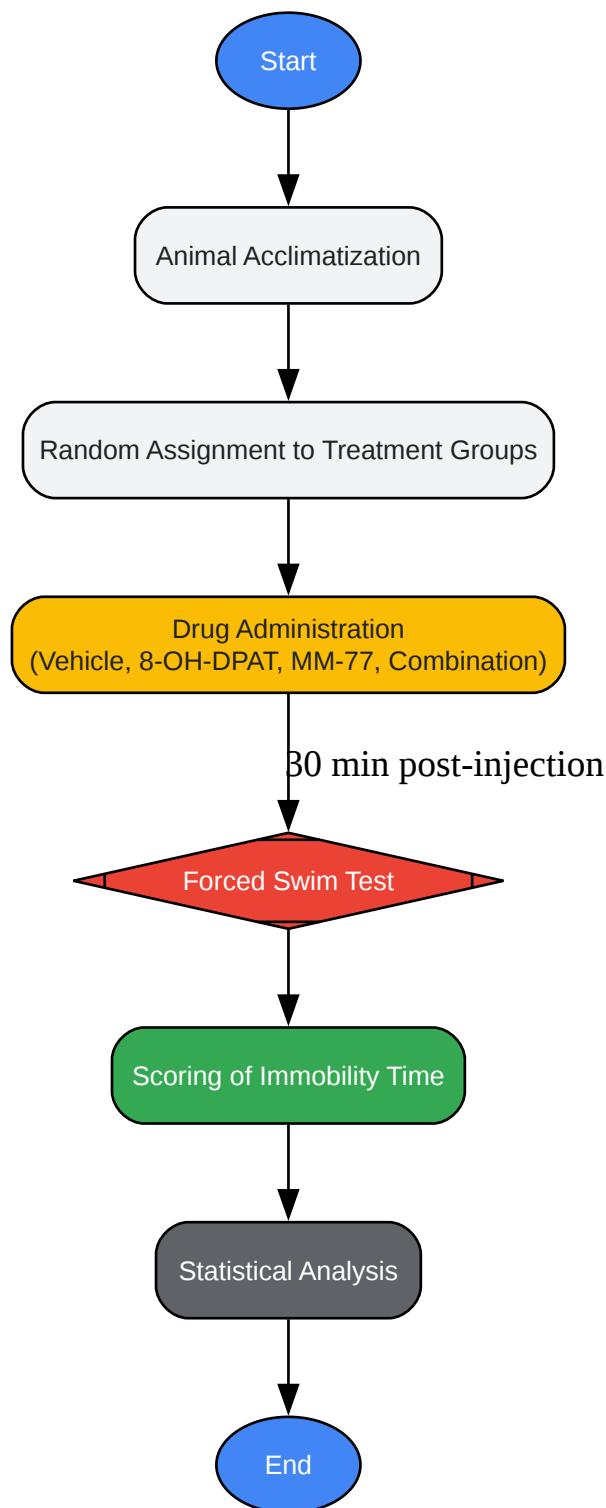
Property	Value
Molecular Formula	C <sub>19</sub> H <sub>27</sub> N <sub>3</sub> O <sub>3</sub> ·2HCl
Molecular Weight	418.36 g/mol
CAS Number	159187-70-9

Note: Specific pharmacokinetic parameters such as half-life, bioavailability, and metabolism for MM-77 are not readily available in the public domain.

## Signaling Pathways

As an antagonist, MM-77 blocks the canonical and non-canonical signaling pathways activated by 5-HT<sub>1A</sub> receptor agonists. The primary signaling cascade involves the inhibition of adenylyl cyclase and the modulation of ion channels.





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